

# Crx-526 storage conditions and shelf life

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## Compound of Interest

Compound Name: Crx-526

Cat. No.: B1669638

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## Technical Support Center: CRX-526

This guide provides researchers, scientists, and drug development professionals with essential information regarding the proper storage, shelf life, and handling of **CRX-526** to ensure experimental success.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CRX-526** powder?

A1: **CRX-526** in powder form should be stored at either -20°C for long-term storage or at 4°C for shorter durations.

Q2: What is the shelf life of **CRX-526** powder?

A2: The shelf life of **CRX-526** powder is dependent on the storage temperature. When stored at -20°C, it is stable for up to 3 years.<sup>[1]</sup> If stored at 4°C, the shelf life is reduced to 2 years.<sup>[1]</sup>

Q3: How should I store **CRX-526** once it is dissolved in a solvent?

A3: **CRX-526** in solvent should be stored at -80°C for a shelf life of 6 months or at -20°C for a shelf life of 1 month.<sup>[1]</sup> It is crucial to use an appropriate solvent and protect the solution from light and air.

Q4: Can **CRX-526** be shipped at room temperature?

A4: Yes, this product is considered stable at ambient temperature for the few days required for ordinary shipping and customs processing.<sup>[1]</sup> However, upon receipt, it should be moved to the recommended storage conditions immediately.

Q5: I left my **CRX-526** powder at room temperature for an extended period. Is it still usable?

A5: While stable for short periods at room temperature during shipping, prolonged exposure can lead to degradation.<sup>[1]</sup> For optimal results and to ensure the integrity of your experiments, it is strongly recommended to use a compound that has been stored according to the guidelines. If you must use the potentially compromised compound, consider running a small-scale pilot experiment to validate its activity.

## CRX-526 Storage Conditions and Shelf Life

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

## Troubleshooting Guide

Issue: I am observing lower than expected or no activity of **CRX-526** in my assay.

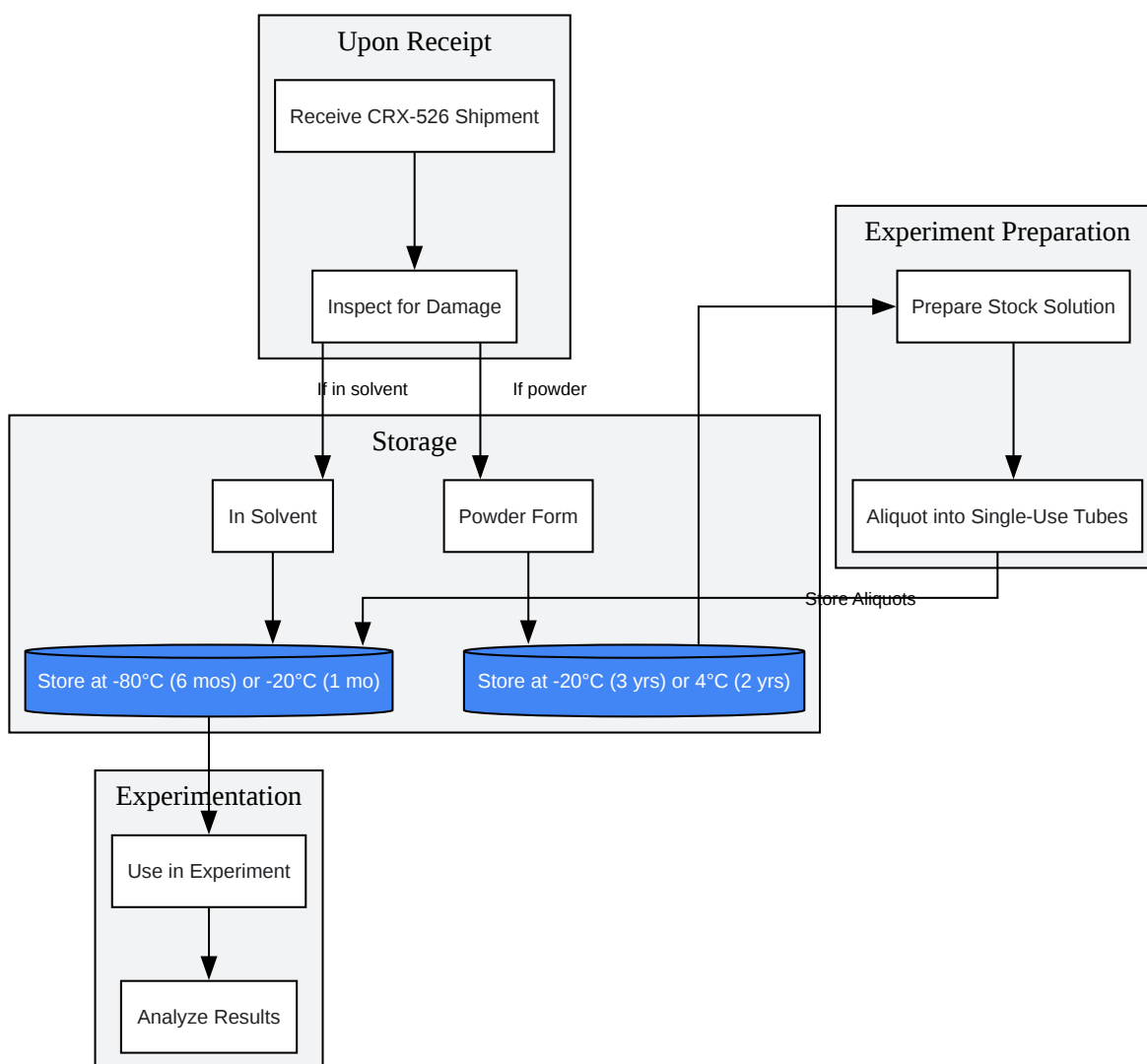
- Possible Cause 1: Improper Storage. Verify that the compound has been stored at the correct temperature based on its form (powder or in solvent). Long-term storage at incorrect temperatures can lead to degradation.
- Possible Cause 2: Expired Shelf Life. Check the date of receipt and the storage conditions to ensure the compound is within its recommended shelf life. Refer to the table above for specific durations.
- Possible Cause 3: Multiple Freeze-Thaw Cycles (for solutions). If you are working with **CRX-526** in solvent, avoid repeated freeze-thaw cycles as this can degrade the compound.

Aliquoting the solution into single-use volumes upon initial preparation is highly recommended.

Issue: I see precipitates in my **CRX-526** solution after thawing.

- Possible Cause 1: Low Solubility in the Chosen Solvent. Ensure that you are using a solvent in which **CRX-526** has good solubility. If solubility is a concern, gentle warming or sonication may help to redissolve the compound. Always check the product datasheet for recommended solvents.
- Possible Cause 2: Solution Supersaturation. It's possible the concentration of the solution is too high for the storage temperature. Consider preparing a less concentrated stock solution.

## Experimental Workflow for Handling **CRX-526**



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Caption: Workflow for handling and storing **CRX-526**.

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## References

- 1. CRX-526 | TLR4 antagonist | CAS 245515-64-4 | Buy CRX-526 from Supplier InvivoChem [[invivochem.com](https://www.invivochem.com)]
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